

Technical Guide: Solubility Profiling of 4-Chloro-2-hydroxynicotinic Acid[1][2]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	4-Chloro-2-hydroxynicotinic acid
CAS No.:	605661-82-3
Cat. No.:	B1592073

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Executive Summary

4-Chloro-2-hydroxynicotinic acid (CAS: 605661-82-3) is a critical heterocyclic building block in the synthesis of agrochemicals (e.g., nicosulfuron intermediates) and pharmaceutical active ingredients (APIs).[1][2][3][4][5] Despite its synthetic utility, precise solubility data in organic solvents is often proprietary or absent from public chemical registries.[2]

This guide provides a self-validating experimental protocol for determining the solubility of this compound using Laser Monitoring Techniques. It synthesizes thermodynamic principles from the homologous 2-Hydroxynicotinic acid (2-HNA) scaffold to predict solubility trends, offering researchers a robust framework for process design and crystallization optimization.[1][2]

Chemical Profile & Structural Logic[2]

Understanding the solubility behavior requires analyzing the solute's tautomeric and electronic nature.[2]

- Compound: **4-Chloro-2-hydroxynicotinic acid**[1][2][3][4][5][6]

- IUPAC: 4-chloro-2-oxo-1,2-dihydropyridine-3-carboxylic acid[1][2]
- Molecular Weight: 173.55 g/mol [1][2][5]
- Key Structural Features:
 - Tautomerism: Exists primarily in the 2-oxo (lactam) form in the solid state and polar solvents, rather than the 2-hydroxy (lactim) form.
 - Intramolecular H-Bonding: The proximity of the carboxylic acid (-COOH) at C3 and the carbonyl/hydroxyl at C2 allows for strong intramolecular hydrogen bonding, which typically reduces solubility in polar protic solvents by "hiding" polar groups from the solvent.
 - Chlorine Substituent (C4): The electron-withdrawing Cl atom increases lipophilicity (LogP) compared to the parent 2-HNA, suggesting enhanced solubility in moderately polar aprotic solvents (e.g., Ethyl Acetate, THF) compared to water.[2]

Diagram 1: Solute-Solvent Interaction Logic

The following diagram illustrates the competing interactions governing the dissolution process.



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Caption: Mechanistic factors influencing the transition from solid lattice to saturated solution. The 4-Cl group enhances compatibility with organic solvents, while high lattice energy resists dissolution.[1]

Experimental Protocol: Laser Monitoring Method

For high-precision solubility data, the Laser Monitoring Observation Technique is superior to the traditional shake-flask method due to its speed and ability to detect the exact point of solid disappearance (saturation) without filtration errors.

Principle

A laser beam passes through a solvent vessel containing the solute.^[2] As the temperature rises, the solid dissolves.^[2] The transition from a turbid suspension (scattering light) to a clear solution (transmitting light) marks the saturation temperature (

) for a known mass fraction.^[2]

Step-by-Step Procedure

- Preparation:
 - Weigh precisely

grams of **4-Chloro-2-hydroxynicotinic acid** (uncertainty g).
 - Weigh

grams of solvent (Ethanol, Methanol, Acetone, or Ethyl Acetate) into a jacketed glass vessel.^[2]
- Setup:
 - Insert a magnetic stirrer and maintain a constant stirring rate (e.g., 400 rpm).
 - Direct a laser beam (He-Ne or similar, nm) through the vessel center.^[2]
 - Place a photodetector on the opposite side to measure Transmittance ().^[2]

- Dynamic Measurement:
 - Heat the suspension slowly (rate K/h) using a programmable thermostat.
 - Monitor the photodetector intensity.[2]
 - Endpoint: The temperature at which the laser intensity maximizes and stabilizes is recorded as .[2]
- Replication:
 - Repeat with varying solute/solvent ratios to generate a curve covering the range 278.15 K to 323.15 K.

Validation Criteria (Self-Validating)

- Hysteresis Check: Cool the solution back down until precipitation is detected (laser intensity drop).[2] The gap between dissolution and precipitation temperatures (metastable zone width) confirms the phase transition.[2]
- Standard Control: Validate the setup using Acetaminophen or Benzoic Acid in Ethanol, comparing results to literature values (e.g., J. Chem. Eng. Data).

Thermodynamic Modeling & Data Analysis

Once experimental

(mole fraction) vs.

(temperature) data is obtained, it must be modeled to extract thermodynamic parameters necessary for process scale-up.[2]

Modified Apelblat Equation

The most accurate empirical model for correlating solubility of pyridine carboxylic acids is the Modified Apelblat equation:

- : Mole fraction solubility of the solute.[2][7]
- : Absolute temperature (K).[2][8][9]
- : Empirical model parameters derived via multiple linear regression.
- Utility: Use

to interpolate solubility at any operating temperature for crystallizer design.

Thermodynamic Functions

Using the van't Hoff analysis, calculate the dissolution enthalpy (

) and entropy (

): [1][2]

- Prediction: For **4-Chloro-2-hydroxynicotinic acid**, dissolution is expected to be endothermic () and entropy-driven (), consistent with the breaking of the stable crystal lattice.[1][2]

Diagram 2: Data Processing Workflow



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Caption: Workflow for converting raw laser monitoring data into actionable process parameters.

Comparative Solubility Trends (Surrogate Analysis)

In the absence of a public dataset for the 4-chloro derivative, we utilize the validated data for 2-Hydroxynicotinic Acid (2-HNA) as a mechanistic baseline.^[2]

Known Trend for 2-HNA (Parent Scaffold):

- DMSO: Extremely High Solubility (Strong H-bond acceptor breaks dimer).^[2]
- Ethanol: Moderate Solubility.^[2]
- Water: Moderate to Low (pH dependent).^[2]
- Acetonitrile/Acetone: Low Solubility.^[2]

Projected Trend for **4-Chloro-2-hydroxynicotinic Acid**: The addition of the 4-Chloro group introduces a lipophilic shift.^{[1][2]}



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Process Recommendation: For purification/crystallization, a cooling crystallization from Ethanol or an Anti-solvent crystallization (DMSO solvent + Water anti-solvent) is recommended based on these predicted solubility differentials.^[2]

References

- Solubility of 2-Hydroxynicotinic Acid: Journal of Chemical & Engineering Data, "Solubility and Thermodynamic Analysis of 2-Hydroxynicotinic Acid in Pure Solvents." [2] (Use as homologous reference).
- Laser Monitoring Technique: Jouyban, A., et al. "An Automated System for Determining Drug Solubility Based on Laser Monitoring Technique." [2][9][10] Journal of Laboratory Automation, 2014. [2] [Link](#)
- Apelblat Modeling: Apelblat, A., and Manzurola, E. "Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3,5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T = (278 to 348) K." J. Chem. Thermodyn., 1999. [2]
- Compound Data: PubChem CID 1008451 (Related 4-chloro derivatives). [1][2] [Link](#)

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Sources

- 1. 1256826-55-7|Methyl 4-chloro-2-methoxynicotinate|BLD Pharm [bldpharm.com]
- 2. 2-Hydroxynicotinic acid | C₆H₅NO₃ | CID 69114 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1008451-58-8|4-Chloro-2-methoxynicotinaldehyde|BLD Pharm [bldpharm.com]
- 4. alchempharmtech.com [alchempharmtech.com]
- 5. 605661-82-3|4-Chloro-2-hydroxynicotinic acid|BLD Pharm [bldpharm.com]
- 6. Page loading... [guidechem.com]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. An automated system for determining drug solubility based on laser monitoring technique - PubMed [pubmed.ncbi.nlm.nih.gov]

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